

Application Notes and Protocols for Ring-Closing Metathesis using StickyCat Cl

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Compound of Interest

Compound Name: *StickyCat Cl*

Cat. No.: *B6289728*

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Introduction

Ring-closing metathesis (RCM) is a powerful and versatile tool in organic synthesis for the formation of cyclic olefins, a structural motif prevalent in numerous natural products and pharmacologically active compounds.[1] The development of well-defined ruthenium-based catalysts, such as the second-generation Grubbs catalysts, has significantly expanded the scope and functional group tolerance of this transformation.[2][3] **StickyCat Cl** is a modern, second-generation, water-soluble Grubbs-type catalyst distinguished by a quaternary ammonium tag on its N-heterocyclic carbene (NHC) ligand. This unique feature renders it insoluble in many organic solvents, facilitating straightforward removal of the ruthenium catalyst from the reaction mixture post-synthesis, a critical consideration in pharmaceutical development.[4][5]

These application notes provide a standard protocol for conducting ring-closing metathesis reactions using **StickyCat Cl**, covering both aqueous and organic solvent systems. It also includes a summary of representative reaction conditions and yields for various substrates.

Catalyst Information

- Product Name: **StickyCat Cl**
- Chemical Formula: $C_{35}H_{48}Cl_3N_3ORu$

- Molecular Weight: 734.20 g/mol
- Appearance: Green powder
- Key Features: Water-soluble, insoluble in many organic solvents, high stability allowing for handling in air.^[5]
- Storage: For long-term storage (>1 week), it is recommended to store under an inert gas atmosphere at 2-8 °C. For short-term storage (<1 week), it can be kept under an inert gas at ambient temperature.

Experimental Protocols

Protocol 1: Ring-Closing Metathesis in an Organic Solvent (Dichloromethane)

This protocol is suitable for substrates that are soluble in dichloromethane (DCM). The catalyst, being insoluble, acts as a heterogeneous catalyst and can be easily filtered off after the reaction.

Materials:

- Diene substrate
- **StickyCat Cl**
- Dichloromethane (DCM), anhydrous
- Schlenk flask or a round-bottom flask with a condenser and septum
- Inert gas supply (Argon or Nitrogen)
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Filtration apparatus (e.g., Büchner funnel with filter paper or a fritted glass filter)

- Rotary evaporator

Procedure:

- **Reaction Setup:** To a dry Schlenk flask containing a magnetic stir bar, add the diene substrate.
- **Solvent Addition:** Under an inert atmosphere, add anhydrous dichloromethane to dissolve the substrate. The typical concentration is 0.05 M.
- **Catalyst Addition:** Weigh the required amount of **StickyCat Cl** (typically 1 mol %) and add it to the reaction mixture.
- **Reaction Conditions:** Stir the reaction mixture at 40 °C.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up and Purification:**
 - Upon completion, allow the reaction mixture to cool to room temperature.
 - Filter the mixture to remove the insoluble **StickyCat Cl** catalyst.
 - Wash the collected catalyst with a small amount of fresh DCM.
 - Combine the filtrate and washings.
 - Remove the solvent from the filtrate under reduced pressure using a rotary evaporator.
 - The crude product can be further purified by column chromatography on silica gel if necessary.

Protocol 2: Ring-Closing Metathesis in an Aqueous Medium

This protocol is designed for water-soluble diene substrates. The catalyst is soluble in water, and the product may be extracted with an organic solvent.

Materials:

- Water-soluble diene substrate
- **StickyCat CI**
- Degassed, deionized water
- Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)
- Reaction vessel (e.g., round-bottom flask with a condenser)
- Inert gas supply (Argon or Nitrogen)
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a magnetic stir bar and under an inert atmosphere, dissolve the water-soluble diene substrate in degassed, deionized water.
- **Catalyst Addition:** Add **StickyCat CI** (typically 1-5 mol %) to the solution.
- **Reaction Conditions:** Stir the reaction mixture at the desired temperature (e.g., room temperature to 40 °C).
- **Monitoring the Reaction:** Monitor the reaction progress using appropriate analytical techniques such as NMR spectroscopy or LC-MS.
- **Work-up and Purification:**

- After the reaction is complete, cool the mixture to room temperature.
- Extract the product from the aqueous solution using a suitable organic solvent (e.g., ethyl acetate or dichloromethane) multiple times.
- Combine the organic extracts.
- To remove residual ruthenium from the organic phase, a wash with a dilute aqueous solution of an isocyanide scavenger can be performed, followed by a water wash.
- Dry the combined organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Filter off the drying agent.
- Remove the solvent under reduced pressure to yield the crude product.
- Further purification can be achieved by column chromatography if needed.

Data Presentation

The following table summarizes the results for the ring-closing metathesis of various diene substrates using ammonium-tagged ruthenium catalysts, including **StickyCat CI** (referred to as complex 15a in the source).

Entry	Substrate	Catalyst (mol %)	Solvent	Temp. (°C)	Time (h)	Yield (%)	Reference
1	N,N-diallyl-p-toluenesulfonamide	1	DCM	40	2	>98	[6]
2	Diethyl diallylmalonate	1	DCM	40	2	>98	[6]
3	O-allyl-N-tosyl-L-tyrosine methyl ester	1	DCM	40	2	>98	[6]
4	Water-soluble diene 16	1	H ₂ O	40	2	89	[6]
5	Water-soluble diene 20	5	H ₂ O	40	2	75	[6]

Note: The specific structures for water-soluble dienes 16 and 20 can be found in the cited reference.

Mandatory Visualization

Caption: Workflow for RCM with **StickyCat Cl**.

Caption: Chauvin mechanism for RCM.

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